

Unveiling the Structural and Functional Intricacies of 2'-Azido Guanosine: A Technical Guide

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Compound of Interest		
Compound Name:	2'-Azido guanosine	
Cat. No.:	B1384627	Get Quote

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **2'-Azido guanosine**, a modified nucleoside of interest to researchers in chemical biology, drug development, and molecular diagnostics. This document outlines its core structural features, summarizes key quantitative data, and provides insight into its synthesis and biological applications.

Chemical Structure and Properties

2'-Azido guanosine, also known as 2'-Azido-2'-deoxyguanosine, is a synthetic analog of the natural nucleoside guanosine. Its structure is characterized by the presence of an azido (-N₃) group at the 2' position of the ribose sugar, replacing the hydroxyl group found in native guanosine. This modification imparts unique chemical properties and biological activities.

The core structure consists of a guanine base linked to a 2'-azido-2'-deoxyribose sugar moiety.

Molecular Formula: C10H12N8O4

Below is a diagram illustrating the chemical structure of **2'-Azido guanosine**.

Caption: Chemical structure of **2'-Azido guanosine**.



Physicochemical Data

The introduction of the azido group at the 2' position influences the molecule's physicochemical properties. The following table summarizes key quantitative data for **2'-Azido guanosine**.

Property	Value	Source
Molecular Formula	C10H12N8O4	N/A
IUPAC Name	2-amino-9-((2R,3R,4R,5R)-3- azido-4-hydroxy-5- (hydroxymethyl)oxolan-2- yl)-1H-purin-6(9H)-one	N/A
SMILES	C1=NC2=C(N1[C@H]3 INVALID-LINK CO)O">C@@HN=[N+]= [N-])N=C(NC2=O)N	N/A

Note: Quantitative data on bond lengths and angles from crystal structure analysis are not readily available in the public domain.

Experimental Protocols

The synthesis of **2'-Azido guanosine** and its phosphoramidite derivative for incorporation into oligonucleotides is a multi-step process. A general methodology involves the conversion of a 2'-amino precursor to a 2'-azido group via a diazotransfer reaction.

Synthesis of 2'-Azido Modified RNA from 2'-Amino Precursors

A robust method for synthesizing RNA with internal 2'-azido modifications utilizes a diazotransfer reaction on readily accessible 2'-amino RNA precursors.

Workflow for Synthesis of 2'-Azido RNA:

Caption: Synthetic workflow for 2'-azido RNA.



This approach has been shown to be effective for various lengths and secondary structures of RNA and is compatible with other sensitive modifications.

Biological Significance and Applications

2'-Azido guanosine has emerged as a valuable tool in chemical biology and drug discovery. Its primary applications stem from the unique properties of the azido group.

- Antiviral Research: As a nucleoside analog, 2'-Azido guanosine has been investigated for
 its potential antiviral activities. The modification can interfere with viral replication processes.
- Biological Probes: The azido group serves as a bioorthogonal handle. It can be specifically
 and efficiently labeled with fluorescent dyes or other reporter molecules via "click chemistry"
 (e.g., copper-catalyzed or strain-promoted alkyne-azide cycloaddition). This allows for the
 tracking and imaging of RNA within cells.
- siRNA Applications: Incorporating 2'-Azido guanosine into small interfering RNAs (siRNAs)
 has been shown to be well-tolerated and can be used to study gene silencing mechanisms.
 The ability to attach probes to specific sites within an siRNA molecule provides a powerful
 tool for investigating its biological fate and interactions.

At present, there is limited direct evidence linking **2'-Azido guanosine** to specific endogenous signaling pathways. Its primary role in research is as an exogenous probe and a modified building block for synthetic nucleic acids.

Conclusion

2'-Azido guanosine is a versatile synthetic nucleoside with significant applications in the study of nucleic acids. Its unique chemical handle, the azido group, enables a wide range of labeling and detection strategies, making it an invaluable tool for researchers in various disciplines. Further investigations into its biological effects and potential therapeutic applications are ongoing.

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